

# Technical Guide: Stability & Storage of 2-Bromopyridine-3-carbonyl chloride

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## Compound of Interest

Compound Name: 2-Bromopyridine-3-carbonyl chloride

CAS No.: 654084-12-5

Cat. No.: B1527858

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## Compound Identity:

- IUPAC Name: **2-Bromopyridine-3-carbonyl chloride**
- Common Name: 2-Bromonicotinoyl chloride
- CAS Number: 106080-60-2 (Verify specific isomer matches; often custom synthesized)
- Molecular Formula:  $C_6H_3BrClNO$
- Molecular Weight: 220.45 g/mol

## Executive Summary

**2-Bromopyridine-3-carbonyl chloride** is a high-value electrophilic intermediate used primarily in the synthesis of nicotinic acid derivatives and fused heterocycles (e.g., pyrido[2,3-d]pyrimidines).

Critical Stability Status: Moisture Sensitive / Lachrymator / Corrosive

- **Primary Threat:** Rapid hydrolysis upon exposure to atmospheric moisture, releasing hydrochloric acid (HCl) and reverting to the parent 2-bromonicotinic acid.
- **Secondary Threat:** Thermal decomposition leading to decarbonylation or halide scrambling, though this is less pronounced than in sulfonyl chlorides.
- **Storage Recommendation:** Store at 2–8°C (Refrigerate) under an inert atmosphere (Argon/Nitrogen). Long-term storage (>3 months) requires -20°C.

## Chemical Stability Profile

### Hydrolytic Instability (The Primary Failure Mode)

Like all acyl chlorides, this compound possesses a highly electrophilic carbonyl carbon. The presence of the electron-withdrawing bromine atom at the C2 position and the pyridine nitrogen further destabilizes the carbonyl bond, making it exceptionally susceptible to nucleophilic attack by water.

Mechanism of Degradation:

- **Nucleophilic Attack:** Atmospheric water attacks the carbonyl carbon.
- **Tetrahedral Intermediate:** A transient intermediate forms.
- **Elimination:** The chloride ion is a good leaving group, reforming the carbonyl and expelling HCl.
- **Product Formation:** The result is 2-bromonicotinic acid, a stable solid which often appears as a white crust on the degrading sample.

### Thermal & Photochemical Stability

- **Thermal:** moderately stable at room temperature in the absence of moisture. However, the C-Br bond is weaker than a C-Cl bond. Prolonged heating (>100°C) can induce decarbonylation or homolytic cleavage of the C-Br bond.

- Photochemical: Halogenated pyridines can be light-sensitive. Store in amber vials to prevent photo-induced debromination or radical coupling.

## Autocatalytic Decomposition

If hydrolysis occurs, the generated HCl can protonate the pyridine nitrogen. This protonation increases the electron-withdrawing nature of the ring, making the carbonyl carbon even more electrophilic and accelerating further hydrolysis (autocatalysis).

## Storage Protocols

To maintain >98% purity, a multi-barrier storage system is required.

## Environmental Conditions

| Parameter   | Specification                                     | Rationale                                                                                      |
|-------------|---------------------------------------------------|------------------------------------------------------------------------------------------------|
| Temperature | 2°C to 8°C (Short-term)-20°C (Long-term)          | Low temperature slows kinetic degradation pathways (hydrolysis and potential halide exchange). |
| Atmosphere  | Argon (Preferred) or Nitrogen                     | Argon is heavier than air and provides a better "blanket" for solids/liquids in opened vials.  |
| Container   | Amber Glass with PTFE-lined cap                   | Amber glass blocks UV; PTFE prevents leaching and corrosion from trace HCl fumes.              |
| Desiccant   | P <sub>2</sub> O <sub>5</sub> or Activated Sieves | Secondary containment should include a drying agent to scavenge ambient moisture.              |

## The "Double-Containment" Strategy

Never store the primary vial directly in the fridge/freezer where condensation is high.

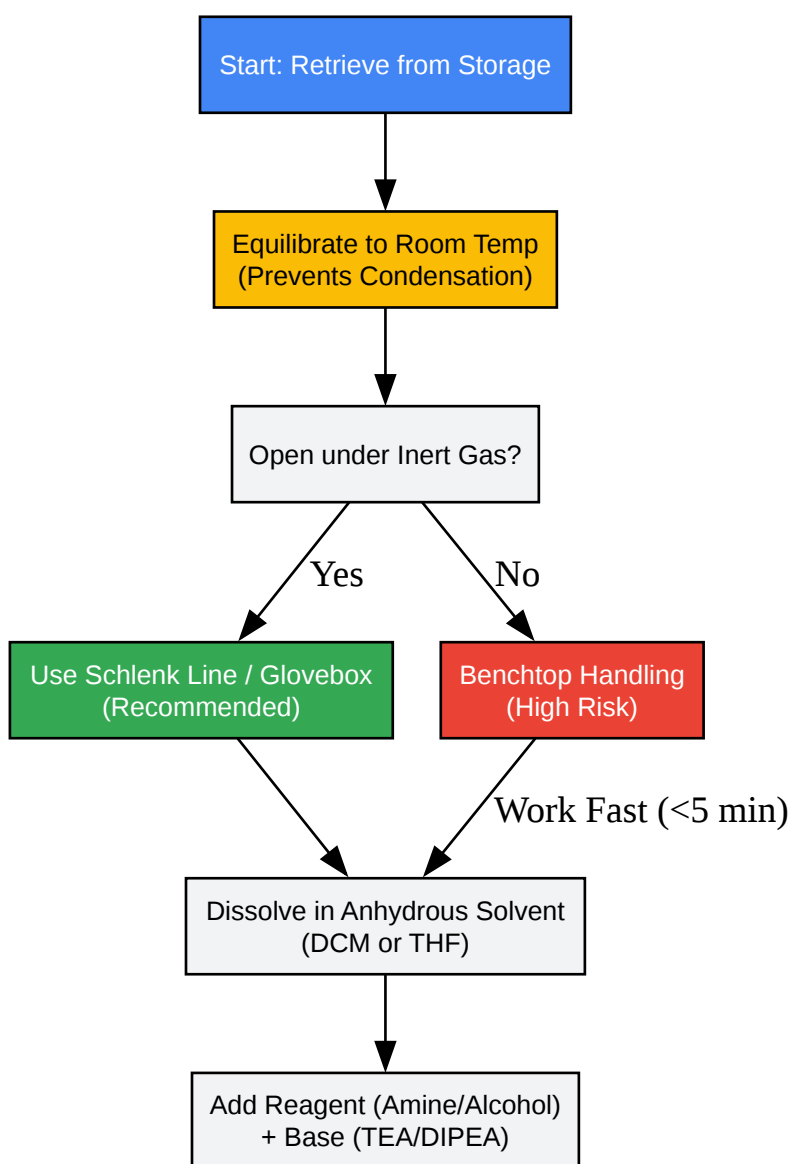
- Primary Vessel: The compound is in a crimped or screw-top amber vial flushed with Argon.

- Secondary Vessel: Place the primary vial inside a larger jar or Schlenk tube containing a layer of desiccant (Drierite or Silica Gel) at the bottom.
- Seal: Parafilm is insufficient for long-term storage of acid chlorides. Use electrical tape or a secondary screw-top seal.

## Handling & Experimental Workflow

### Handling Decision Tree

Before opening the bottle, assess the physical state. **2-Bromopyridine-3-carbonyl chloride** is typically a low-melting solid or semi-solid.



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Figure 1: Decision matrix for handling moisture-sensitive acid chlorides.

## Quality Control (QC) Before Use

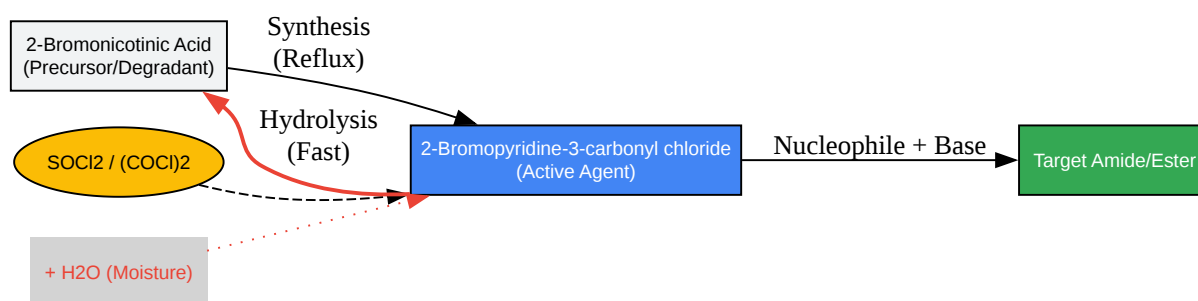
Since the compound degrades to the acid, a simple melting point check or TLC is often insufficient due to the reactivity of the chloride on silica.

Recommended QC Method: Derivatization Do not inject the acid chloride directly into an LCMS (it will hydrolyze on the column).

- Take a small aliquot (~5 mg).
- Quench with excess Methanol (0.5 mL) and 1 drop of Triethylamine.
- Wait 5 minutes.
- Run LCMS/HPLC.
- Target: Look for the Methyl Ester (Methyl 2-bromonicotinate).
  - If you see the Methyl Ester: The starting material was active Acid Chloride.
  - If you see the Acid: The starting material had already hydrolyzed before the test.

## Synthesis & Degradation Pathways

Understanding the chemical lifecycle ensures better troubleshooting.



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Figure 2: Synthesis and degradation cycle. The red path indicates the moisture-induced failure mode.

## Safety & Disposal

- Hazards: Causes severe skin burns and eye damage (H314). Reacts violently with water (EUH014).
- PPE: Wear chemical-resistant gloves (Nitrile/Neoprene), safety goggles, and a lab coat. Handle only in a fume hood.
- Spill Cleanup: Do not use water. Absorb with dry sand or vermiculite. Neutralize with a dilute solution of sodium bicarbonate only after the bulk material has been collected.

## References

- PubChem.Compound Summary: 2-Bromopyridine. National Library of Medicine. Available at: [\[Link\]](#).
- Org. Synth.Acid Chlorides: General Procedures and Handling. (General reference for acid chloride stability).
- To cite this document: BenchChem. [Technical Guide: Stability & Storage of 2-Bromopyridine-3-carbonyl chloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1527858/docs#technical-guide-stability-storage-of-2-bromopyridine-3-carbonyl-chloride\]](https://www.benchchem.com/product/b1527858/docs#technical-guide-stability-storage-of-2-bromopyridine-3-carbonyl-chloride)

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